

# Introduction to Octylamine: A Versatile Primary Amine

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## Compound of Interest

Compound Name: **Octylamine**

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**Octylamine**, also known as 1-aminooctane or n-**octylamine**, is a primary aliphatic amine that has garnered significant attention across various scientific disciplines.<sup>[1][2]</sup> Its unique molecular architecture, featuring a terminal primary amine group attached to an eight-carbon alkyl chain, imparts a combination of reactivity and amphiphilicity.<sup>[3][4]</sup> This duality makes it a valuable tool in both fundamental research and applied sciences. For drug development professionals, **octylamine** serves as a critical building block in the synthesis of complex pharmaceutical intermediates.<sup>[5][6]</sup> In the realm of materials science, its role as a surfactant and structure-directing agent is pivotal in the controlled synthesis of nanoparticles and other advanced materials.<sup>[7]</sup> This guide offers a comprehensive overview of **octylamine**, from its fundamental chemical and physical properties to its synthesis, reactivity, and key applications, providing researchers with the necessary insights to effectively harness its potential.

## Molecular Structure and Physicochemical Properties

The utility of **octylamine** is intrinsically linked to its molecular structure: a hydrophilic amine head group (-NH<sub>2</sub>) and a hydrophobic octyl (C<sub>8</sub>H<sub>17</sub>) tail.<sup>[4]</sup> This amphiphilic nature is the cornerstone of its surfactant properties and its ability to self-assemble in various solvents. The lone pair of electrons on the nitrogen atom of the primary amine group makes it a nucleophile and a base, defining its chemical reactivity.

Below is a diagram illustrating the chemical structure of **octylamine**.

Caption: Chemical structure of octan-1-amine.

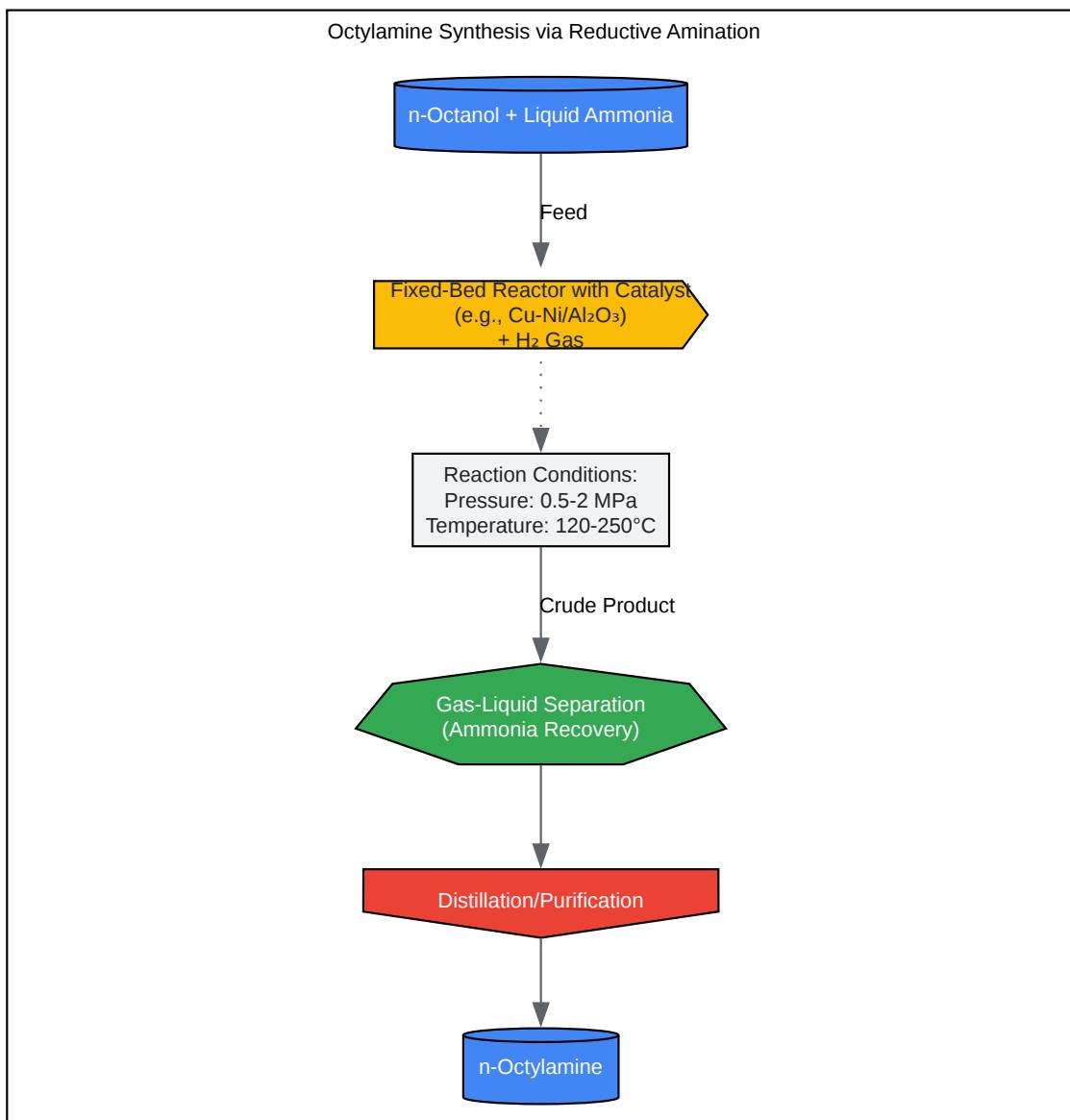
A summary of its key physicochemical properties is provided in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>19</sub> N	[8][9]
Molecular Weight	129.24 g/mol	[8]
CAS Number	111-86-4	[9]
Appearance	Clear to yellow liquid with an ammonia-like odor	[8]
Density	0.782 g/mL at 25°C	[9]
Melting Point	-5 to -1°C	[9]
Boiling Point	175-177°C	[9]
Flash Point	60°C (140°F)	[10]
Water Solubility	0.2 g/L at 25°C (practically insoluble)	[9][10]
pKa	10.65 at 25°C	[9][11]
Refractive Index	n <sub>20</sub> /D 1.429	[9][11]

## Synthesis of Octylamine

Several synthetic routes to **octylamine** have been developed, with the choice of method often depending on factors such as starting material availability, cost, and desired purity. A prevalent industrial method is the reductive amination of octanol.[12][13] This process typically involves the reaction of n-octanol with ammonia in the presence of a catalyst and hydrogen gas.[14][15]

The diagram below outlines a generalized workflow for the synthesis of **octylamine** from n-octanol.



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Caption: Generalized workflow for **octylamine** synthesis.

Other synthetic methods include the reaction of n-octanoic acid with ammonia to first form n-octyl nitrile, which is then hydrogenated to yield **octylamine**.<sup>[12]</sup> However, this method can be

less efficient and require more robust equipment due to the corrosive nature of the acid at high temperatures.[\[12\]](#)

## Chemical Reactivity and Mechanistic Insights

The chemical behavior of **octylamine** is dominated by the primary amine group. As a base, it readily reacts with acids in exothermic reactions to form the corresponding octylammonium salts.[\[7\]](#) The nucleophilic nature of the amine allows it to participate in a wide range of organic reactions, including:

- Acylation: Reaction with acid chlorides or anhydrides to form amides.
- Alkylation: Reaction with alkyl halides to form secondary and tertiary amines, as well as quaternary ammonium salts.
- Reaction with Carbonyls: Condensation with aldehydes and ketones to form imines (Schiff bases), which can be subsequently reduced to secondary amines.

These reactions are fundamental to its use as a chemical intermediate in the synthesis of more complex molecules, such as pharmaceuticals and agrochemicals.[\[13\]](#) For instance, it is a key reactant in the preparation of 2H-indazoles and 1H-indazolones, which are investigated as myeloperoxidase (MPO) inhibitors.[\[7\]](#)

## Applications in Research and Drug Development

**Octylamine**'s unique properties make it a versatile tool in several advanced applications.

### Surfactant and Structure-Directing Agent

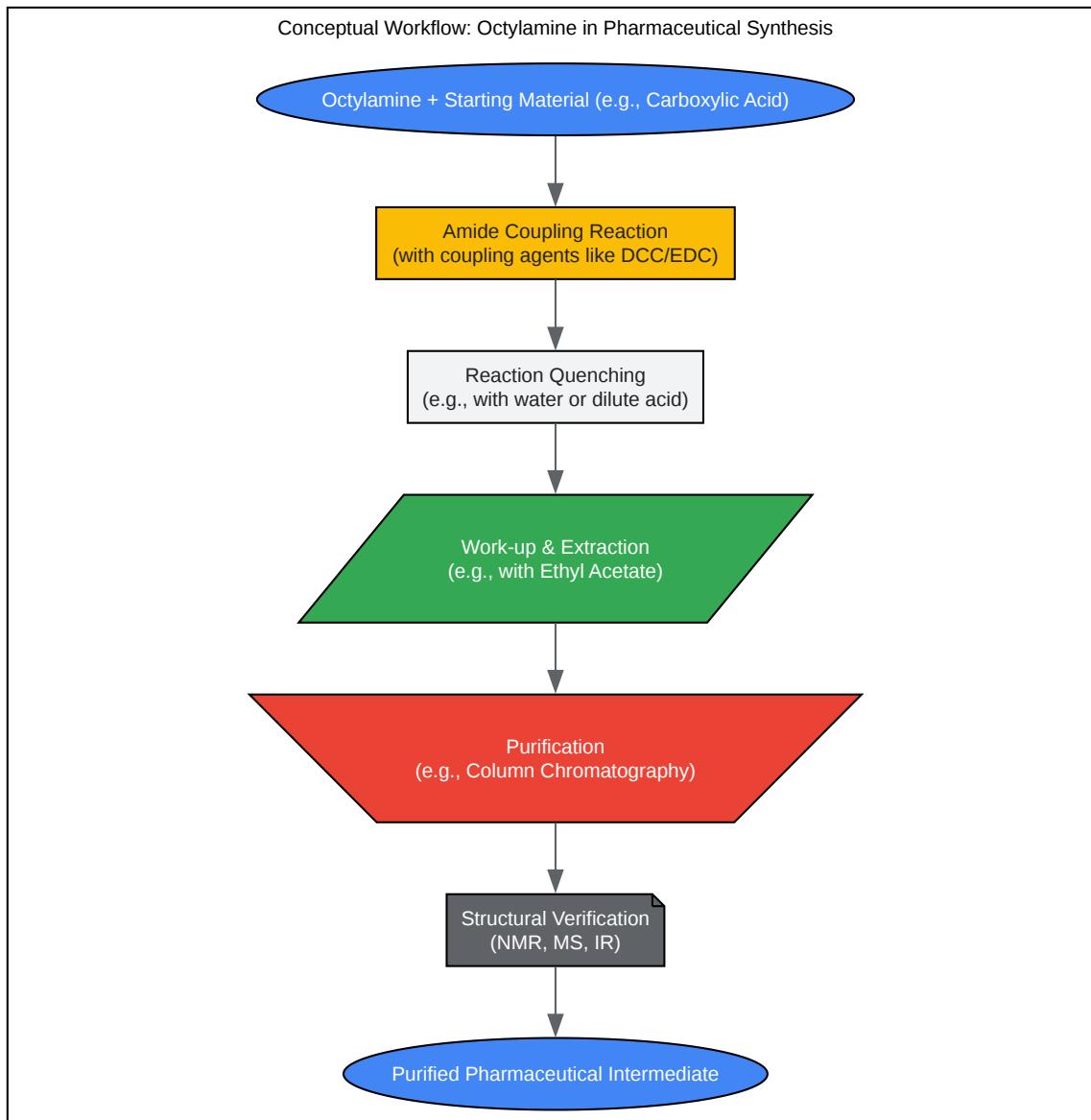
The amphiphilic nature of **octylamine** allows it to act as a surfactant and a structure-directing agent in the synthesis of nanomaterials.[\[16\]](#) It is used to create water-soluble quantum dots (QDs) by forming a polymer coating around them.[\[7\]](#) It also plays a role in the synthesis of uniform ultrathin metal sulfide nanostructures and mesoporous materials.

### Pharmaceutical Intermediate

In drug development, **octylamine** is a valuable intermediate.[\[5\]](#) Its primary amine group provides a reactive handle for building more complex molecular architectures.[\[5\]](#) It is used in

the synthesis of various active pharmaceutical ingredients (APIs), including non-steroidal anti-inflammatory drugs (NSAIDs), antibiotics, and antiviral agents.<sup>[6][17]</sup> For example, it is used to produce the separation reagent gluoctamine, which is employed in the synthesis of naproxen.<sup>[13]</sup>

The following diagram illustrates a conceptual workflow for utilizing **octylamine** in the synthesis of a pharmaceutical intermediate.



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Caption: Conceptual workflow for pharmaceutical synthesis.

## Corrosion Inhibitor and Lubricant Additive

**Octylamine** is also employed as a corrosion inhibitor and an additive in lubricants and greases.[\[1\]](#)[\[3\]](#)[\[16\]](#) It forms a protective film on metal surfaces, preventing degradation.[\[1\]](#)

## Experimental Protocol: Synthesis of N-octylacetamide

This protocol provides a basic example of an acylation reaction using **octylamine**.

Objective: To synthesize N-octylacetamide via the acylation of **octylamine** with acetic anhydride.

Materials:

- **Octylamine** (≥99%)
- Acetic anhydride (≥99%)
- Dichloromethane (DCM, anhydrous)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Magnetic stirrer and stir bar
- Round-bottom flask
- Dropping funnel
- Separatory funnel
- Rotary evaporator

Procedure:

- In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 10 mmol of **octylamine** in 20 mL of anhydrous dichloromethane.
- Cool the solution to 0°C in an ice bath.

- Add 11 mmol of acetic anhydride dropwise to the stirred solution over 10 minutes.
- Allow the reaction to warm to room temperature and stir for an additional 2 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, transfer the reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with 20 mL of saturated sodium bicarbonate solution and 20 mL of brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude product.
- Purify the crude product by column chromatography if necessary.

#### Validation:

- Confirm the structure of the purified N-octylacetamide using  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and Mass Spectrometry.

## Safety, Handling, and Storage

**Octylamine** is a hazardous chemical and must be handled with appropriate safety precautions.

[\[10\]](#)[\[18\]](#)

- Hazards: It is a flammable liquid and vapor.[\[10\]](#)[\[19\]](#) It is toxic if swallowed or in contact with skin and harmful if inhaled.[\[19\]](#)[\[20\]](#) It causes severe skin burns and eye damage.[\[10\]](#)[\[19\]](#) It is also very toxic to aquatic life.[\[18\]](#)[\[19\]](#)
- Handling: Work in a well-ventilated area, preferably under a chemical fume hood.[\[18\]](#)[\[19\]](#) Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[18\]](#)[\[20\]](#) Avoid contact with skin, eyes, and clothing.[\[10\]](#) Keep away from heat, sparks, and open flames.[\[18\]](#)[\[19\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[9\]](#)[\[11\]](#) Keep away from acids and strong oxidizing agents.[\[10\]](#) Store in a corrosives area and ensure the storage area is locked up.[\[10\]](#)[\[18\]](#)

## Conclusion

**Octylamine** is a fundamentally important primary amine with a broad spectrum of applications driven by its unique amphiphilic structure and the reactivity of its amine group. For researchers in drug discovery and materials science, a thorough understanding of its properties, synthesis, and reactivity is essential for leveraging its full potential as a versatile chemical building block and functional agent. As research continues to advance, the demand for reliable and high-quality **octylamine** is expected to grow, further solidifying its role in the development of novel technologies and therapeutics.<sup>[5]</sup>

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## References

- 1. nbino.com [nbino.com]
- 2. 1-Octanamine [webbook.nist.gov]
- 3. nbino.com [nbino.com]
- 4. chemneo.com [chemneo.com]
- 5. nbino.com [nbino.com]
- 6. chemneo.com [chemneo.com]
- 7. Octylamine | 111-86-4 [chemicalbook.com]
- 8. Octylamine | C8H19N | CID 8143 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. chembk.com [chembk.com]
- 10. fishersci.com [fishersci.com]
- 11. jnfuturechemical.com [jnfuturechemical.com]
- 12. Page loading... [guidechem.com]
- 13. Page loading... [wap.guidechem.com]
- 14. CN103664633A - Synthetic method of n-octylamine - Google Patents [patents.google.com]

- 15. CN102070460A - Method for synthesizing n-octyl amine - Google Patents  
[patents.google.com]
- 16. nbino.com [nbino.com]
- 17. chemneo.com [chemneo.com]
- 18. chemicalbook.com [chemicalbook.com]
- 19. cdhfinechemical.com [cdhfinechemical.com]
- 20. echemi.com [echemi.com]
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